

NGB 2904 hydrochloride long-term stability and storage

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Compound of Interest

Compound Name: NGB 2904 hydrochloride

Cat. No.: B051748

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NGB 2904 Hydrochloride: Technical Support Center

This technical support center provides guidance on the long-term stability and storage of **NGB 2904 hydrochloride**. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and proper handling of this compound throughout their experiments.

Frequently Asked Questions (FAQs)

What is **NGB 2904 hydrochloride**?

NGB 2904 hydrochloride is a potent and selective antagonist of the dopamine D3 receptor, with a K_i of 1.4 nM.^{[1][2]} It demonstrates significant selectivity for the D3 receptor over other dopamine receptors (D1, D2, D4, D5), as well as serotonin (5-HT₂) and alpha-1 (α_1) receptors.^{[1][3]} This compound is orally active, brain-penetrated, and is utilized in research to investigate the role of the D3 receptor in various neurological and psychiatric disorders, including drug addiction.^{[1][4][5][6]}

How should I store the solid form of **NGB 2904 hydrochloride**?

The solid, powdered form of **NGB 2904 hydrochloride** should be stored desiccated at a temperature between +4°C and 2-8°C.^{[1][3][7]} It is also recommended to protect the compound

from light.[1]

What are the recommended storage conditions for **NGB 2904 hydrochloride** in solution?

Stock solutions of **NGB 2904 hydrochloride** should be stored under the following conditions:

- -80°C: Stable for up to 6 months.[1][8]
- -20°C: Stable for up to 1 month.[1][8]

When stored in DMSO at -20°C, a 2-year stability period for the powder form has been noted by one supplier.[8] For solutions in DMSO at 4°C, a shorter stability of 2 weeks is suggested.[8] It is crucial to protect all solutions from light.[1]

What solvents can I use to dissolve **NGB 2904 hydrochloride**?

NGB 2904 hydrochloride is soluble in the following solvents:

- DMSO: Soluble up to 25 mM.[3]
- Ethanol: Soluble up to 5 mM.[3] One source suggests that ultrasonic and warming to 60°C may be necessary to achieve a concentration of 4.55 mg/mL (9.20 mM) in ethanol.[1]

Data Presentation: Storage Conditions Summary

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	+4°C to 2-8°C	2 years (as powder)	Desiccate[3][7], Protect from light[1]
Solution in DMSO	-80°C	6 months	Protect from light[1]
Solution in DMSO	-20°C	1 month	Protect from light[1]
Solution in Ethanol	-80°C	6 months	Protect from light[1]
Solution in Ethanol	-20°C	1 month	Protect from light[1]

Troubleshooting Guide

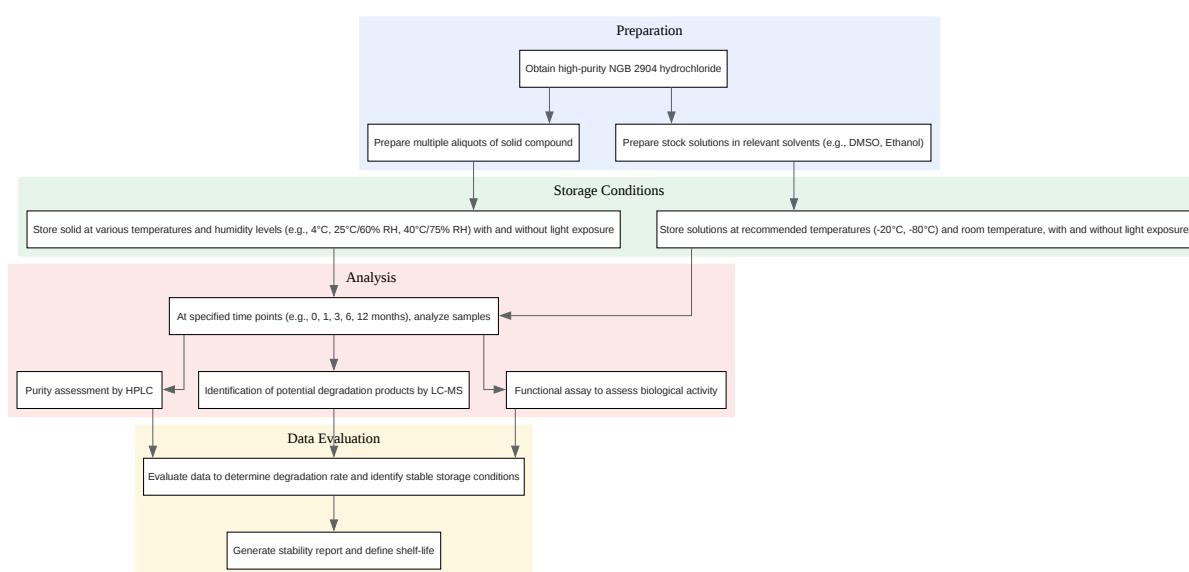
Issue	Potential Cause	Recommended Action
Difficulty dissolving the compound	- Incorrect solvent- Insufficient solvent volume- Compound has precipitated out of solution	- Ensure you are using an appropriate solvent such as DMSO or ethanol.[3]- Refer to the solubility data to ensure you are using a sufficient volume of solvent for your desired concentration.- For ethanol, gentle warming (up to 60°C) and sonication may aid in dissolution.[1]
Observed color change in the solid or solution	- Degradation due to improper storage (e.g., exposure to light or high temperatures)- Oxidation	- Discard the compound/solution as its integrity may be compromised.- Ensure the compound is stored protected from light and at the recommended temperature.[1]- For long-term storage of the solid, ensure it is kept desiccated.[3][7]
Inconsistent or unexpected experimental results	- Loss of compound potency due to degradation- Incorrect concentration of the stock solution	- Prepare a fresh stock solution from the solid compound.- If the problem persists, consider using a new vial of the compound.- Verify the concentration of your stock solution using an appropriate analytical method, if possible.
Precipitation observed in a previously clear solution	- Solution may have been stored at a temperature that is too low for the solvent (e.g., DMSO freezing point is ~-18.5°C)- Solvent evaporation	- Gently warm the solution to room temperature to see if the precipitate redissolves.- Ensure storage vials are sealed tightly to prevent solvent evaporation.- If

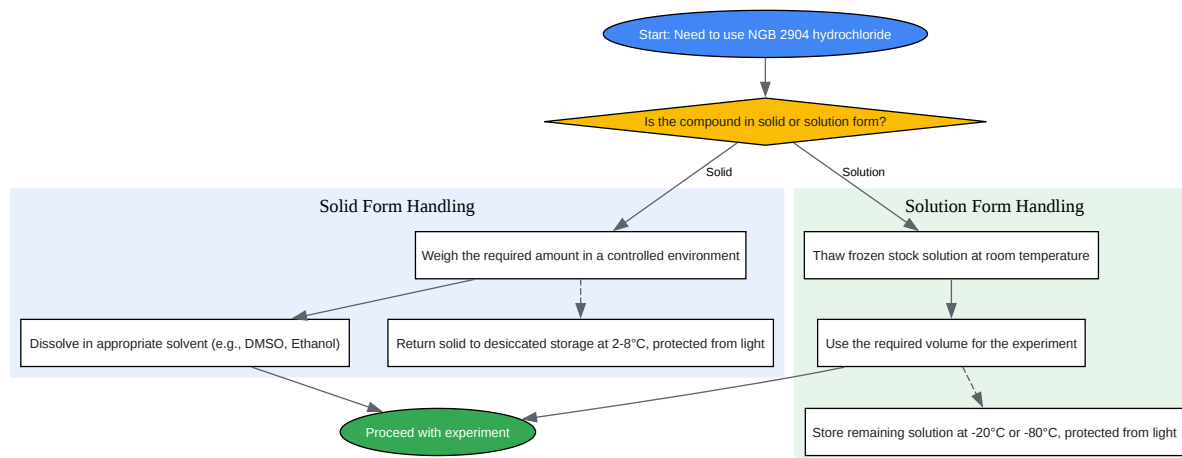
precipitation persists, the solution may need to be remade.

Experimental Protocols

While specific long-term stability studies for **NGB 2904 hydrochloride** are not publicly available, a general experimental workflow for assessing the stability of a chemical compound is provided below. This can be adapted for **NGB 2904 hydrochloride**.

General Workflow for Long-Term Stability Assessment:





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